

Ametoctradin rotational crops risk mitigation measures

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Compound Focus: Ametoctradin

CAS No.: 865318-97-4

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FAQs on Ametoctradin and Rotational Crops

- **What is the primary concern with ametoctradin and rotational crops?** The primary concern is the potential for soil persistence of **ametoctradin** and its metabolites, which can be taken up by crops planted in subsequent seasons. Metabolism studies in rotational crops identified the soil metabolites **M650F03** and **M650F04** as major residues [1].
- **What are the relevant residue definitions?** The residue definition for **enforcement** is parent **ametoctradin** for all plant groups. For **risk assessment** of rotational crops, the residue definition is the sum of **ametoctradin**, M650F03, and M650F04, expressed as **ametoctradin** [1].
- **What specific risk mitigation measures are required?** While EFSA confirms that risk mitigation is necessary, the specific measures (such as planting restrictions, crop rotation intervals, or field monitoring) are not detailed in the publicly available scientific opinions. EFSA states that **Member States should consider specific risk mitigation measures** to avoid the presence of these residues in rotational crops [1]. Researchers must consult the national or regional regulations in their area for precise, legally mandated requirements.

Experimental Protocol for Soil Metabolite Analysis

For researchers investigating the magnitude of **ametoctradin** and its soil metabolite residues in rotational crops, the following methodology can serve as a guide, based on EFSA's assessment practices [1].

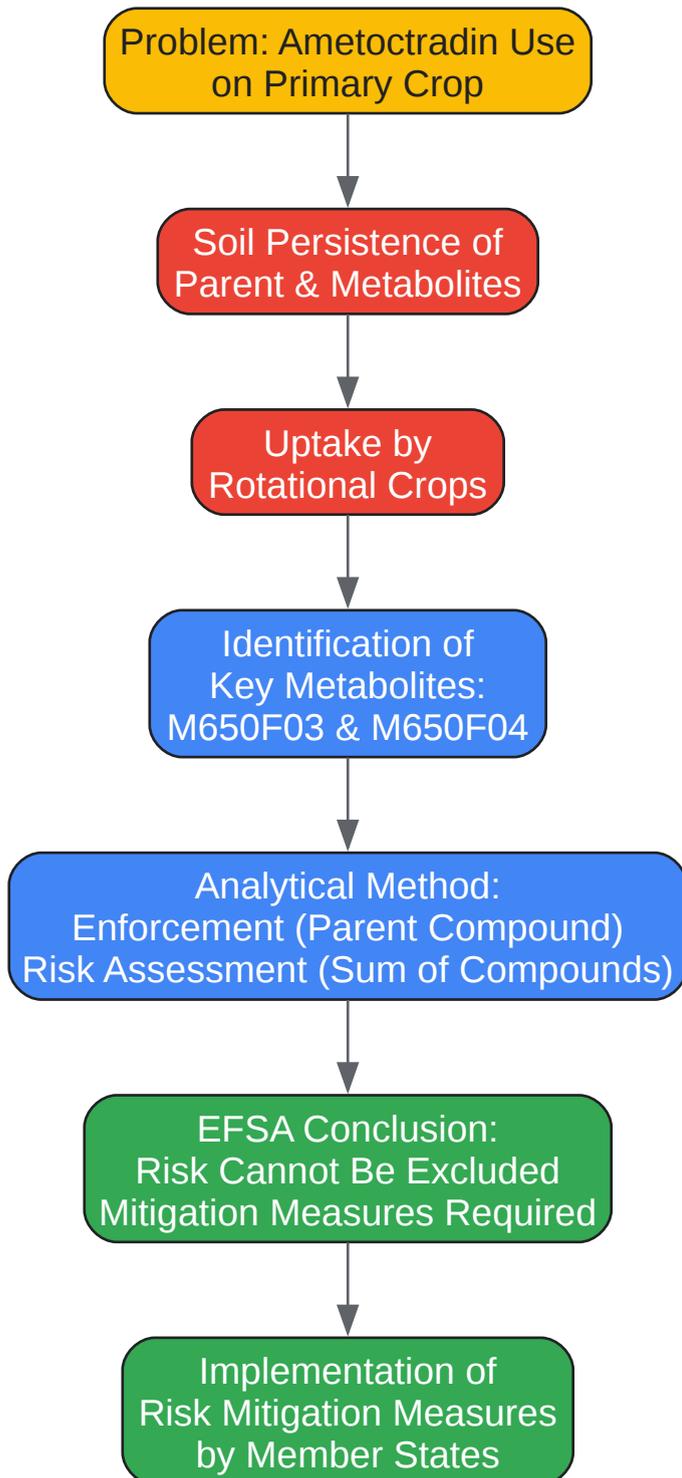
- **1. Study Design:** Establish rotational crop trials following approved agricultural practices for **ametoctradin** on the primary crop. Subsequently, plant representative rotational crops (e.g., root vegetables, leafy greens, and cereal grains) in the same soil at various intervals post-application.
- **2. Sample Collection:** Collect samples of the rotational crops at the point of harvest. Also, collect soil samples at the time of planting the rotational crops to determine the initial residue levels.
- **3. Analytical Enforcement:** Analyze the samples using a sufficiently validated analytical method. The enforcement residue definition is **ametoctradin**. The available method enables quantification of residues at or above **0.01 mg/kg** (the Limit of Quantification or LOQ) [1].
- **4. Risk Assessment:** For a comprehensive risk assessment, analyze the samples for the compounds covered by the risk assessment residue definition: **ametoctradin, M650F03, and M650F04**. The results should be expressed as the sum of these compounds in terms of **ametoctradin**.

The table below summarizes the key compounds of interest.

Compound / Residue Definition	Type	Relevance to Rotational Crops
Ametoctradin	Active Substance	Parent compound; part of both enforcement and risk assessment definitions [1].
M650F03	Soil Metabolite	A major residue identified in rotational crops; included in the risk assessment residue definition [1].
M650F04	Soil Metabolite	A major residue identified in rotational crops; included in the risk assessment residue definition [1].
Sum of ametoctradin, M650F03 & M650F04	Risk Assessment Definition	The residue definition for conducting the consumer risk assessment for rotational crops [1].

Workflow for Addressing Residues in Rotational Crops

The following diagram outlines the logical workflow for identifying and managing the risk of **ametoctradin** residues in rotational crops, from problem identification to the implementation of solutions.



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References

1. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]

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